

Cdk12-IN-4 stability in solution and storage conditions

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Compound of Interest

Compound Name: Cdk12-IN-4

Cat. No.: B11930915

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Cdk12-IN-4 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability in solution and storage conditions of **Cdk12-IN-4**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Cdk12-IN-4**?

A1: Proper storage of **Cdk12-IN-4** is crucial for maintaining its integrity and activity. For solid **Cdk12-IN-4**, it is recommended to store it at -20°C for up to 2 years[1]. Stock solutions prepared in DMSO can be stored at 4°C for up to 2 weeks or for longer-term storage, at -80°C for up to 6 months[1].

Q2: How should I prepare stock solutions of **Cdk12-IN-4**?

A2: It is recommended to prepare a concentrated stock solution of **Cdk12-IN-4** in a high-quality, anhydrous solvent such as dimethyl sulfoxide (DMSO). Ensure the compound is fully dissolved before making further dilutions into aqueous buffers or cell culture media for your experiments. For cellular assays, the final DMSO concentration should be kept low (typically ≤0.1%) to avoid solvent-induced artifacts.

Q3: What is the stability of **Cdk12-IN-4** in aqueous solutions like PBS or cell culture media?

A3: Currently, there is limited publicly available quantitative data on the stability of **Cdk12-IN-4** in aqueous solutions. As **Cdk12-IN-4** is a pyrazolotriazine derivative, it may be susceptible to hydrolysis in aqueous environments over time. It is best practice to prepare fresh working solutions in your aqueous buffer or cell culture medium from a frozen DMSO stock on the day of the experiment. Avoid storing **Cdk12-IN-4** in aqueous solutions for extended periods.

Q4: How does **Cdk12-IN-4** inhibit the Cdk12 signaling pathway?

A4: **Cdk12-IN-4** is a potent inhibitor of Cyclin-Dependent Kinase 12 (Cdk12). Cdk12, in complex with its regulatory partner Cyclin K, plays a critical role in the regulation of gene transcription. Specifically, the Cdk12/Cyclin K complex phosphorylates the C-terminal domain (CTD) of RNA Polymerase II (Pol II). This phosphorylation event is crucial for the transition from transcription initiation to productive elongation, particularly for long genes that are often involved in the DNA damage response (DDR). By inhibiting the kinase activity of Cdk12, **Cdk12-IN-4** prevents the phosphorylation of Pol II, leading to impaired transcriptional elongation and a subsequent decrease in the expression of key DDR genes.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Data Summary

Cdk12-IN-4 Stability and Storage

Form	Solvent/Condition	Temperature	Duration	Reference
Powder	N/A	-20°C	Up to 2 years	[1]
Stock Solution	DMSO	4°C	Up to 2 weeks	[1]
Stock Solution	DMSO	-80°C	Up to 6 months	[1]

Experimental Protocols

Protocol 1: General Procedure for Assessing Cdk12-IN-4 Stability in Aqueous Solution

This protocol provides a general method to evaluate the stability of **Cdk12-IN-4** in a specific aqueous buffer or cell culture medium.

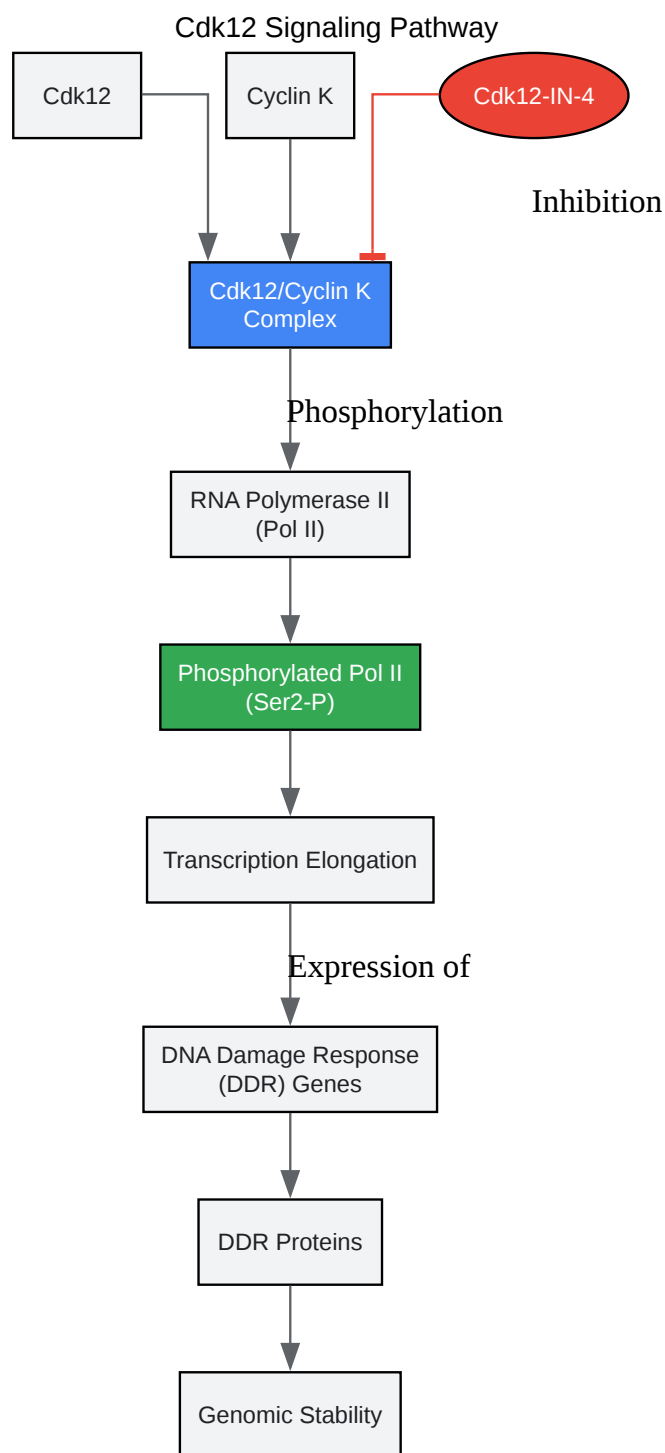
Materials:

- **Cdk12-IN-4** powder
- Anhydrous DMSO
- Aqueous buffer or cell culture medium of interest (e.g., PBS, DMEM)
- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Incubator or water bath set to the desired experimental temperature (e.g., 37°C)

Procedure:

- **Prepare a Stock Solution:** Prepare a concentrated stock solution of **Cdk12-IN-4** (e.g., 10 mM) in anhydrous DMSO.
- **Prepare Working Solutions:** Dilute the DMSO stock solution into the aqueous buffer or cell culture medium to the final desired concentration for your experiment. Prepare a sufficient volume for analysis at multiple time points.
- **Time Zero (T0) Sample:** Immediately after preparation, take an aliquot of the working solution and analyze it by HPLC to determine the initial concentration and purity of **Cdk12-IN-4**. This will serve as your baseline.
- **Incubation:** Incubate the remaining working solution at the desired temperature (e.g., 37°C to mimic physiological conditions).
- **Time-Course Sampling:** At predetermined time points (e.g., 1, 2, 4, 8, 24 hours), withdraw aliquots of the incubated solution.
- **HPLC Analysis:** Analyze each aliquot by HPLC under the same conditions as the T0 sample.
- **Data Analysis:** Quantify the peak area of **Cdk12-IN-4** at each time point. Calculate the percentage of **Cdk12-IN-4** remaining relative to the T0 sample. This will provide an indication of the stability of the compound under the tested conditions.

Visualizations

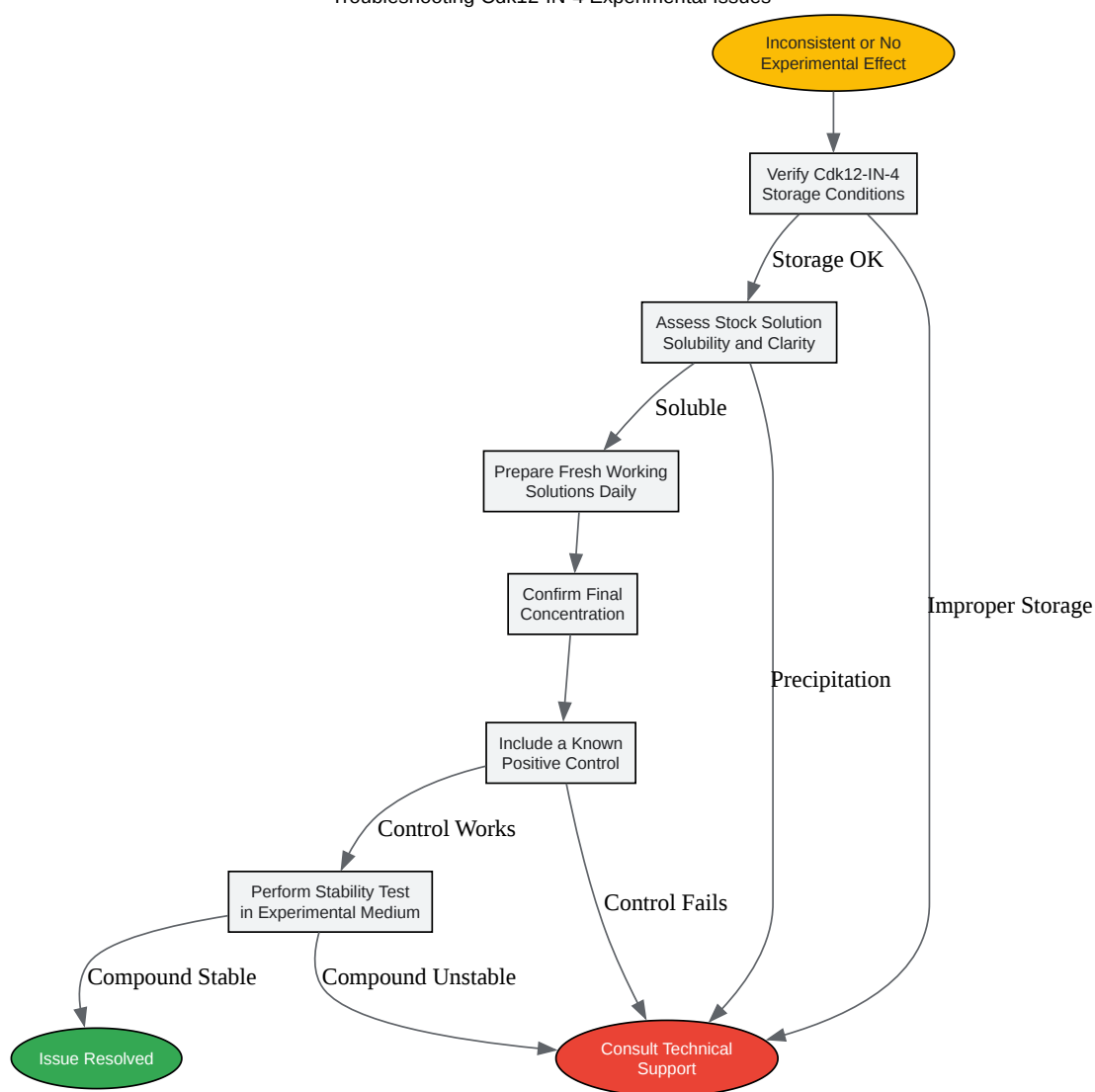


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Caption: **Cdk12-IN-4** inhibits the Cdk12/Cyclin K complex, preventing the phosphorylation of RNA Polymerase II and subsequent transcription of DNA damage response genes.

Troubleshooting Guide

Troubleshooting Cdk12-IN-4 Experimental Issues

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